

A Comparative Guide to cGAS-IN-1 and Other Known cGAS Inhibitors

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Compound of Interest

Compound Name: cGAS-IN-1

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The cyclic GMP-AMP synthase (cGAS)-STIMULATOR OF INTERFERON GENES (STING) signaling pathway is a critical component of the innate immune system, responsible for detecting cytosolic DNA and initiating an immune response. Dysregulation of this pathway is implicated in various autoimmune and inflammatory diseases, making cGAS a compelling therapeutic target. This guide provides an objective comparison of **cGAS-IN-1** with other well-characterized cGAS inhibitors: PF-06928215, G150, and RU.521, supported by experimental data and detailed methodologies.

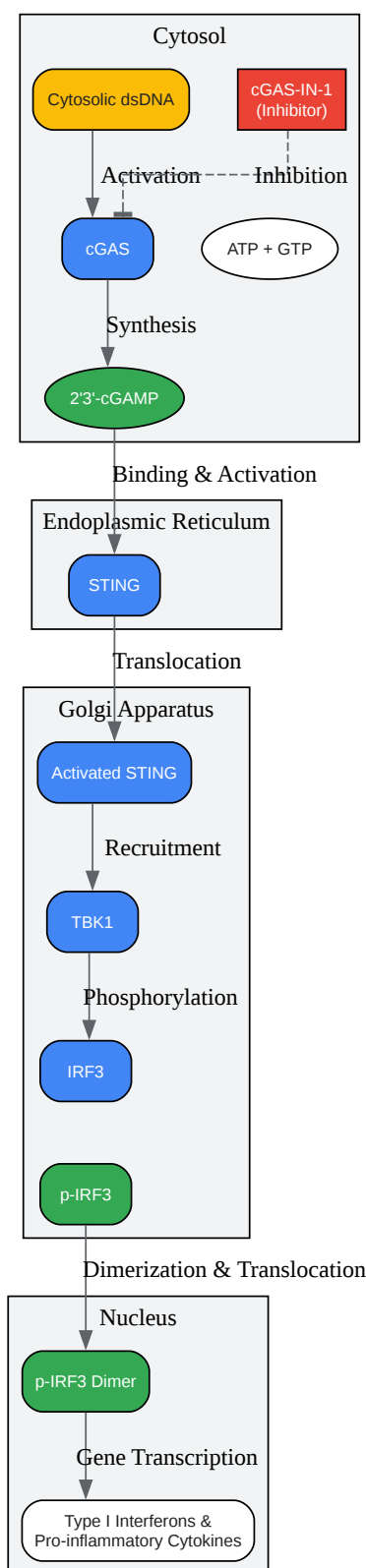
Quantitative Comparison of cGAS Inhibitors

The following table summarizes the reported inhibitory concentrations (IC50) of **cGAS-IN-1** and other selected inhibitors against human and murine cGAS in both biochemical and cellular assays. It is important to note that direct comparison of absolute values should be approached with caution, as assay conditions can vary between studies.

Inhibitor	Target Species	Assay Type	IC50 Value	Reference(s)
cGAS-IN-1	Human	Biochemical	2.28 μ M	[1]
Murine	Biochemical	1.44 μ M	[1]	
PF-06928215	Human	Biochemical	4.9 μ M	[2][3][4]
Human	Cellular	No activity	[2][4]	
G150	Human	Biochemical	10.2 nM	[5][6][7][8]
Murine	Biochemical	>25 μ M	[7]	
Human	Cellular (THP-1)	1.96 μ M (IFNB1 expression)	[6][7]	
RU.521	Murine	Biochemical	0.11 μ M	[5]
Human	Biochemical	2.94 μ M	[5]	
Human	Cellular (THP-1)	~0.8 μ M (IFNB1 expression)	[9]	
Murine	Cellular (RAW 264.7)	0.7 μ M	[9]	

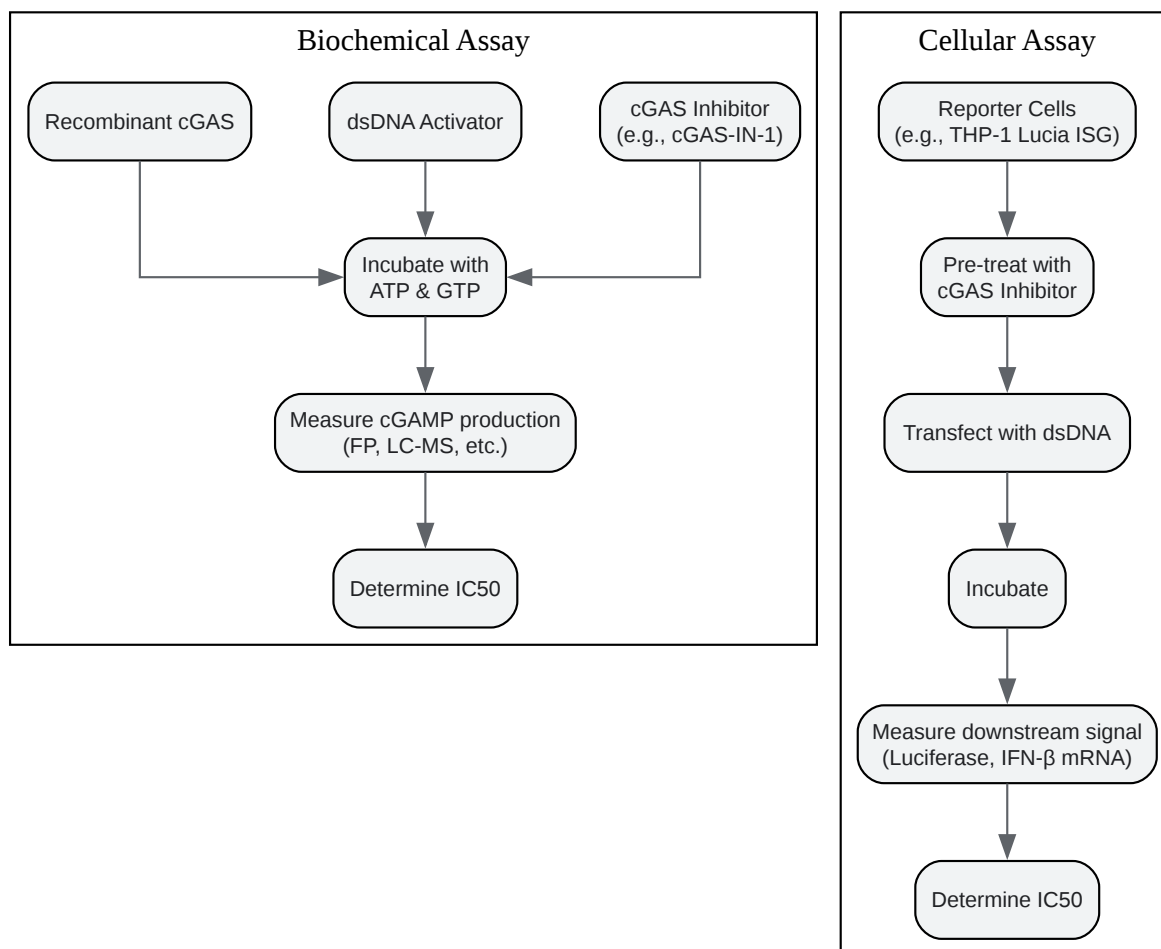
Signaling Pathway and Experimental Workflow

To provide a clear visual context, the following diagrams illustrate the cGAS-STING signaling pathway and a general experimental workflow for evaluating cGAS inhibitors.



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Caption: The cGAS-STING signaling pathway and the inhibitory action of **cGAS-IN-1**.



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